Technical Monograph: 3-(Pentylamino)benzonitrile

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Compound of Interest

Compound Name:	*3-(Pentylamino)benzonitrile*
Cat. No.:	*B13267038*

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Compound Class:

-Alkylated Aminobenzonitrile Application: Pharmaceutical Intermediate / Ligand Scaffold

Part 1: Chemical Identity & Cheminformatics

This section provides the machine-readable identifiers required for database integration and computational modeling. As a specific secondary amine derivative, these identifiers are derived from canonical structural rules.

Core Identifiers

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Descriptor	Value
IUPAC Name	3-(Pentylamino)benzonitrile
Common Synonyms	-Pentyl-3-aminobenzonitrile; -(Pentylamino)benzonitrile
Molecular Formula	
Molecular Weight	188.27 g/mol
Canonical SMILES	CCCCCNc1cccc(C#N)c1
InChI String	InChI=1S/C12H16N2/c1-2-3-4-9-14-12-7-5-6-11(8-12)10-13/h5-8,14H,2-4,9H2,1H3
Key Structural Features	Electron-withdrawing nitrile group ( ); Lipophilic pentyl chain (-alkyl); Secondary amine donor.

Physicochemical Profile (Predicted)

Data derived from substituent contribution methods (Crippen’s Fragmentation).

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Property	Estimated Value	Significance in Drug Design
LogP (Octanol/Water)	3.6 ± 0.3	High lipophilicity; likely to cross blood-brain barrier (BBB).
TPSA	~36	(Nitrile + Amine). Good oral bioavailability range.
pKa (Conjugate Acid)	~3.5 - 4.0	The nitrile group ( ) strongly decreases the basicity of the aniline nitrogen via resonance withdrawal.
H-Bond Donors	1	Secondary amine ( ).[1]

Part 2: Synthetic Methodology

To synthesize **3-(pentylamino)benzonitrile** with high fidelity, Reductive Amination is the superior protocol over direct alkylation. Direct alkylation (using pentyl halides) frequently results in over-alkylation (formation of tertiary amines) and requires tedious chromatographic separation.

Recommended Protocol: Reductive Amination

Reaction Type: Indirect Reductive Amination Reagents: 3-Aminobenzonitrile, Valeraldehyde (Pentanal), Sodium Triacetoxyborohydride (

). Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM).

Step-by-Step Workflow

- Imine Formation (In Situ):

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- Charge a flame-dried reaction vessel with 3-aminobenzonitrile (1.0 equiv) and DCE (concentration).
- Add Valeraldehyde (1.1 equiv).
- Optional: Add Acetic Acid (1.0 equiv) to catalyze imine formation if the reaction is sluggish.
- Stir at room temperature for 30–60 minutes under Nitrogen atmosphere.

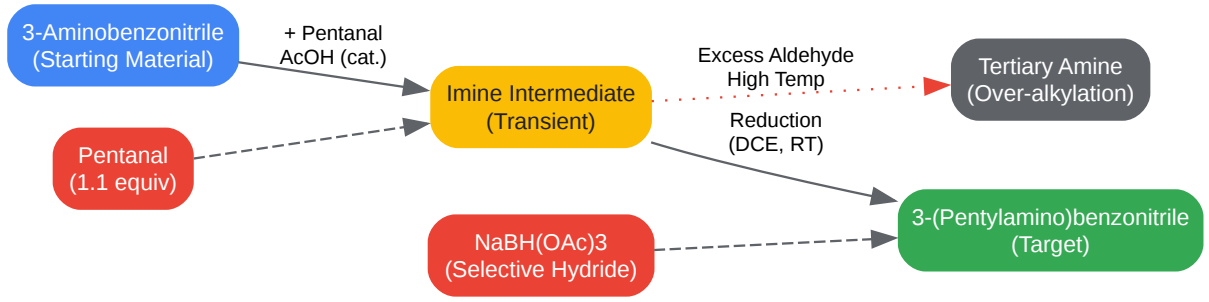
- Reduction:
  - Cool the mixture to .
  - Add (1.5 equiv) portion-wise. Note: is preferred over due to lower toxicity and better selectivity for imines over aldehydes.
  - Allow the reaction to warm to room temperature and stir for 4–12 hours.
- Quench & Workup:
  - Quench with saturated aqueous (gas evolution will occur).
  - Extract with DCM ( ).
  - Wash combined organics with brine, dry over , and concentrate.
- Purification:

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- Purify via flash column chromatography (Silica gel).
- Eluent: Hexanes/Ethyl Acetate gradient (typically 10:1 to 4:1). The product is less polar than the starting primary amine but more polar than the dialkylated impurity.

Visual Pathway Analysis

The following diagram illustrates the reaction logic and critical control points.



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Figure 1: Selective Reductive Amination Pathway. The use of mild hydride sources minimizes over-alkylation side products.

Part 3: Analytical Characterization

Verification of the structure requires identifying specific spectroscopic signatures.

NMR Expectations (400 MHz,)

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Region	Chemical Shift ( )	Multiplicity	Integration	Assignment
Aromatic		Multiplet	1H	C5-H (Meta to CN)
Aromatic		Multiplet	1H	C6-H (Para to N)
Aromatic		Singlet/Doublet	1H	C2-H (Ortho to CN/N)
Aromatic		Multiplet	1H	C4-H (Ortho to N)
Amine		Broad Singlet	1H	(Exchangeable)
Alkyl		Triplet ( )	2H	
Alkyl		Quintet	2H	-Methylene
Alkyl		Multiplet	4H	Central Methylenes
Alkyl		Triplet	3H	Terminal Methyl

IR Spectroscopy (ATR)

- Nitrile Stretch ( ): Distinct sharp peak at .
- Amine Stretch ( ): Single weak band around (secondary amine).

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- Aromatic C=C:

.

Part 4: Safety & Handling

- Toxicity: Aminobenzonitriles are toxic by ingestion and inhalation. They may act as uncouplers of oxidative phosphorylation or release cyanide ions metabolically.
- Skin Absorption: High lipophilicity (LogP > 3.5) indicates rapid dermal absorption. Double-gloving (Nitrile) is mandatory.
- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the amine to the N-oxide or colored quinoid species over time.

References

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